Application Note & Protocol: Diaminosuccinic Acid in Solution-Phase Peptide Synthesis

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Compound of Interest

Compound Name:	*Diaminosuccinic acid*
CAS No.:	*921-52-8*
Cat. No.:	*B556014*

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Abstract

Diaminosuccinic acid (DASA), a constrained, non-proteinogenic amino acid, offers a unique scaffold for the design of peptidomimetics and structurally defined peptides. Its vicinal diamine functionality allows for the introduction of conformational constraints, the formation of specific secondary structures such as β-turns, and the synthesis of novel peptide architectures. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the strategic incorporation of DASA into peptide chains using solution-phase synthesis methodologies. We delve into the critical aspects of stereochemistry, orthogonal protection strategies, coupling conditions, and provide a detailed, field-tested protocol for a model synthesis.

Introduction: The Strategic Value of Diaminosuccinic Acid

Peptide-based therapeutics hold immense promise, but their application is often limited by poor metabolic stability and lack of defined secondary structure in short sequences.
Diaminosuccinic acid (DASA) is a powerful tool to overcome these hurdles. As a derivative of

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succinic acid with amino groups at the C2 and C3 positions, it introduces significant conformational rigidity. This rigidity can lock the peptide backbone into a desired bioactive conformation, enhancing binding affinity and selectivity for biological targets[1].

DASA exists as three stereoisomers: (2S, 3S)-DASA, (2R, 3R)-DASA, and the achiral meso-(2R, 3S)-DASA. The choice of stereoisomer is critical as it dictates the geometry of the resulting peptide backbone. The incorporation of this unique building block requires careful planning, particularly in solution-phase synthesis where purification and handling of intermediates are paramount[2].

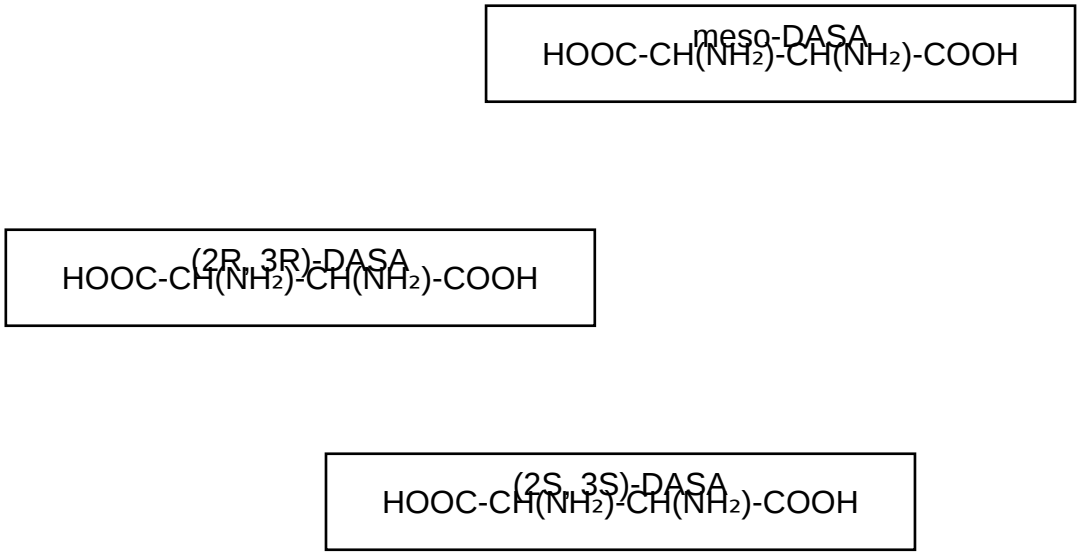
Core Principles & Strategic Planning

Solution-phase peptide synthesis (SPPS), while often more labor-intensive than solid-phase methods, offers advantages for large-scale production and the synthesis of complex or difficult sequences that may be problematic on a solid support[3]. The successful incorporation of a tetra-functional molecule like DASA hinges on a robust and well-planned orthogonal protection strategy.

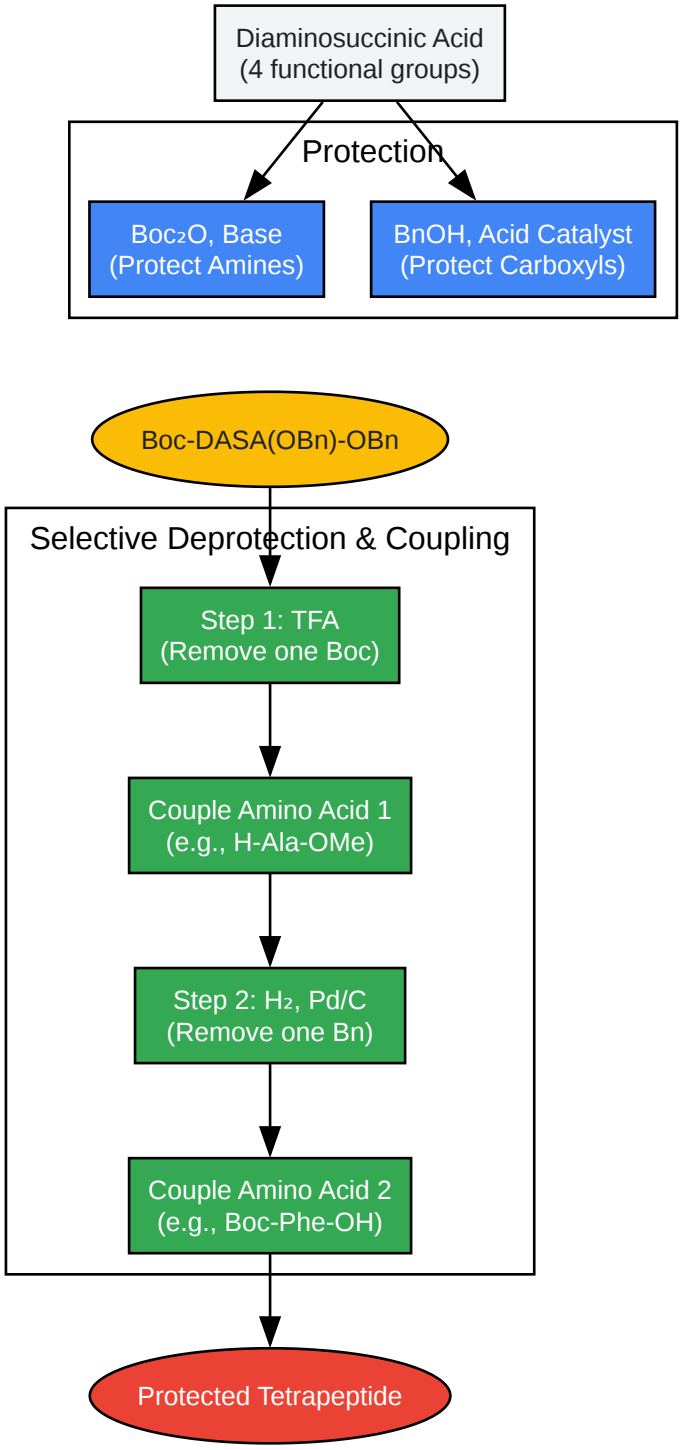
Stereochemical Considerations

The stereochemistry of DASA is fundamental to its role as a conformational constraint. The relative orientation of the two amino groups and two carboxyl groups will pre-organize the peptide chain.

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Caption: Orthogonal protection and stepwise elongation workflow for DASA.

Coupling Reagents for a Hindered Core

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DASA is a sterically hindered amino acid derivative. Therefore, the choice of coupling reagent is critical to ensure efficient amide bond formation while minimizing side reactions, particularly racemization. Uronium/aminium-based reagents are highly recommended over older carbodiimides like DCC. [4]

Reagent	Name	Key Advantages
HATU	**1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate**	**Highly efficient, low racemization, effective for hindered couplings. [4][5]**
HBTU	N,N,N',N'-Tetramethyl-O-(1H-benzotriazol-1-yl)uronium hexafluorophosphate	A reliable and cost-effective choice for many standard couplings. [4]

| COMU | (1-Cyano-2-ethoxy-2-oxoethylidenaminooxy)dimethylamino-morpholino-carbenium hexafluorophosphate | High reactivity comparable to HATU, with non-explosive byproducts, enhancing safety. [5]|

Scientist's Note (Expertise): For the coupling of the first amino acid to the sterically demanding DASA core, HATU is the preferred reagent. Its formation of the highly reactive OAt-ester intermediate, coupled with the anchimeric assistance from the pyridine nitrogen, accelerates the coupling reaction, which is crucial for overcoming the steric hindrance. [4]

Detailed Protocol: Synthesis of Boc-Ala-(2S,3S)-DASA(OBn)-Phe-OBn

This protocol details the synthesis of a model tripeptide sequence incorporating (2S, 3S)-DASA. It serves as a practical template that can be adapted for other sequences.

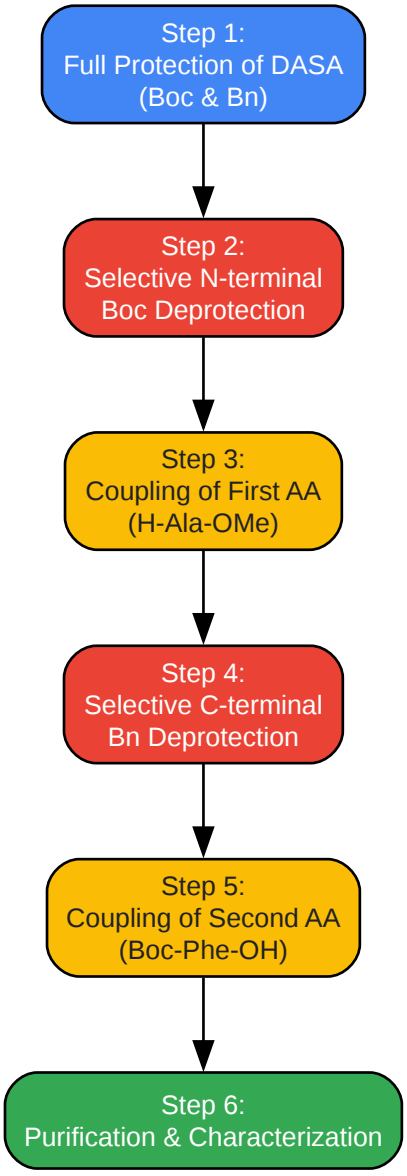
Materials and Reagents

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Reagent	Supplier	Grade	Notes
(2S,3S)-Diaminosuccinic acid	Major Supplier	≥98%	
Di-tert-butyl dicarbonate (Boc_2O)	Major Supplier	≥99%	
Benzyl Alcohol (BnOH)	Major Supplier	Anhydrous	
p-Toluenesulfonic acid (pTSA)	Major Supplier	Monohydrate	
HATU	Major Supplier	Synthesis Grade	Store under Argon
H-Ala-OMe·HCl	Major Supplier	≥99%	
Boc-Phe-OH	Major Supplier	≥99%	
N,N-Diisopropylethylamine (DIPEA)	Major Supplier	Peptide Grade	
Dichloromethane (DCM)	Major Supplier	Anhydrous	
N,N-Dimethylformamide (DMF)	Major Supplier	Anhydrous, Amine-free [6]	
Trifluoroacetic acid (TFA)	Major Supplier	Reagent Grade	
Palladium on Carbon (Pd/C)	Major Supplier	10 wt. %	

Step-by-Step Experimental Workflow

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Caption: Experimental workflow for the synthesis of a DASA-containing peptide.

Step 1: Synthesis of (2S,3S)-N,N'-di-Boc-**diaminosuccinic acid** dibenzyl ester (Protected DASA)

- Esterification: Suspend (2S,3S)-**diaminosuccinic acid** (1.0 eq) and pTSA (2.2 eq) in a 1:4 mixture of Benzyl Alcohol and Toluene. Heat to reflux with a Dean-Stark trap for 16-24 hours until water evolution ceases. Cool the reaction and concentrate under reduced pressure.

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- Purification: Dissolve the residue in ethyl acetate (EtOAc) and wash with saturated $NaHCO_3$ solution, water, and brine. Dry over Na_2SO_4, filter, and concentrate to yield the dibenzyl ester as a salt.

- Boc Protection: Dissolve the dibenzyl ester salt in DCM. Add DIPEA (2.5 eq) and cool to 0 °C. Add Boc_2O (2.3 eq) portion-wise. Allow the reaction to warm to room temperature and stir for 12-18 hours.

- Workup & Purification: Wash the reaction mixture with 1M HCl, saturated $NaHCO_3$, and brine. Dry over Na_2SO_4, filter, and concentrate. Purify the crude product by flash column chromatography (Silica gel, Hexanes:EtOAc gradient) to yield the fully protected DASA derivative.

Rationale: This two-step protection ensures all four functional groups are masked. The Bn esters are stable to the basic conditions of the subsequent Boc protection.

Step 2: Selective N-terminal Boc Deprotection

- Deprotection: Dissolve the fully protected DASA (1.0 eq) in a 1:1 mixture of DCM and TFA. Stir at room temperature for 1-2 hours, monitoring by TLC.

- Workup: Concentrate the reaction mixture under reduced pressure. Co-evaporate with toluene (3x) to remove residual TFA. The resulting mono-amino, mono-Boc protected DASA derivative is used directly in the next step.

Rationale: The use of TFA provides clean and rapid removal of the acid-labile Boc group without affecting the benzyl esters, demonstrating the principle of orthogonality.

Step 3: Coupling of H-Ala-OMe

- Activation: Dissolve the deprotected DASA derivative (1.0 eq), H-Ala-OMe·HCl (1.1 eq), and HATU (1.1 eq) in anhydrous DMF. Cool the solution to 0 °C.

- Coupling: Add DIPEA (3.0 eq) dropwise to the solution. The pH should be ~8-9. Stir the reaction at 0 °C for 30 minutes and then at room temperature for 4-6 hours.

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- Workup & Purification: Dilute the reaction with EtOAc and wash extensively with 1M HCl, saturated $NaHCO_3$, and brine. Dry, concentrate, and purify by flash chromatography to yield the protected tripeptide.

Rationale: Pre-activation with HATU in the presence of the amino acid ester and subsequent addition of base minimizes side reactions and ensures a high coupling yield.

Step 4: Selective C-terminal Benzyl Ester Deprotection

- Hydrogenolysis: Dissolve the tripeptide from Step 3 (1.0 eq) in Methanol or EtOAc. Add Pd/C (10 mol %).
- Reaction: Purge the flask with H_2 gas (balloon or Parr shaker) and stir vigorously at room temperature for 8-16 hours until the reaction is complete (monitored by TLC or LC-MS).
- Workup: Filter the reaction mixture through a pad of Celite® to remove the catalyst, washing the pad with methanol. Concentrate the filtrate to yield the free carboxylic acid.

Rationale: Catalytic hydrogenolysis is a mild and highly selective method for cleaving benzyl esters that leaves the Boc group and the peptide bonds intact. This is a critical orthogonal deprotection step.

Step 5: Coupling of Boc-Phe-OH

- Activation/Coupling: Follow the procedure outlined in Step 3, using the free acid from Step 4 (1.0 eq) and Boc-Phe-OH (1.1 eq) as the coupling partners.
- Purification: Purify the final protected tetrapeptide using flash column chromatography.

Conclusion

The incorporation of **diaminosuccinic acid** into peptides via solution-phase synthesis is a powerful strategy for developing structurally constrained peptidomimetics. Success is predicated on a meticulous orthogonal protection strategy and the use of modern, high-efficiency coupling reagents to overcome steric challenges. The detailed protocol provided herein offers a robust framework for researchers to build upon, enabling the exploration of novel DASA-containing peptides for applications in drug discovery and chemical biology.

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